

Application Notes and Protocols: Eriocalyxin B in Prostate Cancer Apoptosis and Autophagy

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Compound of Interest

Compound Name: Eriocalyxin B

Cat. No.: B1256976

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Introduction

Eriocalyxin B (EriB), a natural diterpenoid isolated from *Isodon eriocalyx*, has demonstrated significant anti-tumor properties.[1][2] This document provides detailed application notes and protocols for studying the effects of **Eriocalyxin B** on apoptosis and autophagy in prostate cancer cells. The primary mechanism of action involves the inhibition of the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival.[1][2][3] Additionally, **Eriocalyxin B** has been shown to induce the production of Reactive Oxygen Species (ROS) and inhibit STAT3 signaling, contributing to its pro-apoptotic effects.[4][5][6]

Key Findings

Eriocalyxin B has been shown to:

- Induce apoptosis and autophagy in both androgen-dependent (22RV1) and androgen-independent (PC-3) prostate cancer cells.[1]
- Inhibit the phosphorylation of key proteins in the Akt/mTOR signaling pathway.[1][2]
- Demonstrate a complex interplay between autophagy and apoptosis, where autophagy acts as a protective mechanism against EriB-induced cell death.[1]
- Exhibit cytotoxic effects in a dose- and time-dependent manner.[1]

Quantitative Data Summary

The following tables summarize the quantitative data on the effects of **Eriocalyxin B** on prostate cancer cell lines.

Table 1: IC50 Values of **Eriocalyxin B** in Prostate Cancer Cells^[1]

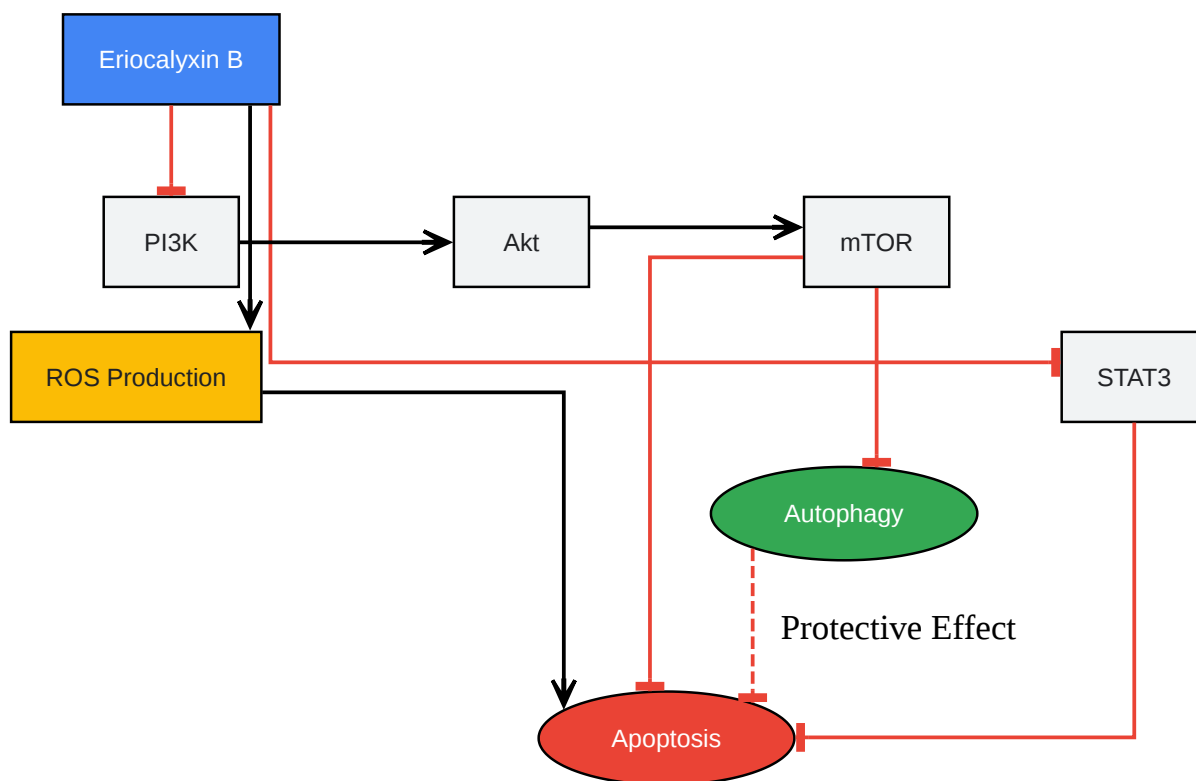
| Cell Line | Treatment Time (h) | IC50 (μM) |
|-----------|--------------------|-----------|
| PC-3 | 24 | 0.88 |
| 48 | 0.46 | |
| 22RV1 | 24 | 3.26 |
| 48 | 1.20 | |

Table 2: Induction of Apoptosis by **Eriocalyxin B** in Prostate Cancer Cells (48h treatment)^[1]

| Cell Line | Eriocalyxin B Concentration (μM) | % of Apoptotic Cells (Early + Late) |
|-----------|----------------------------------|-------------------------------------|
| PC-3 | 0 (Control) | 0.7 |
| 0.5 | 42.1 | |
| 22RV1 | 0 (Control) | Not specified |
| 2 | 31.0 | |

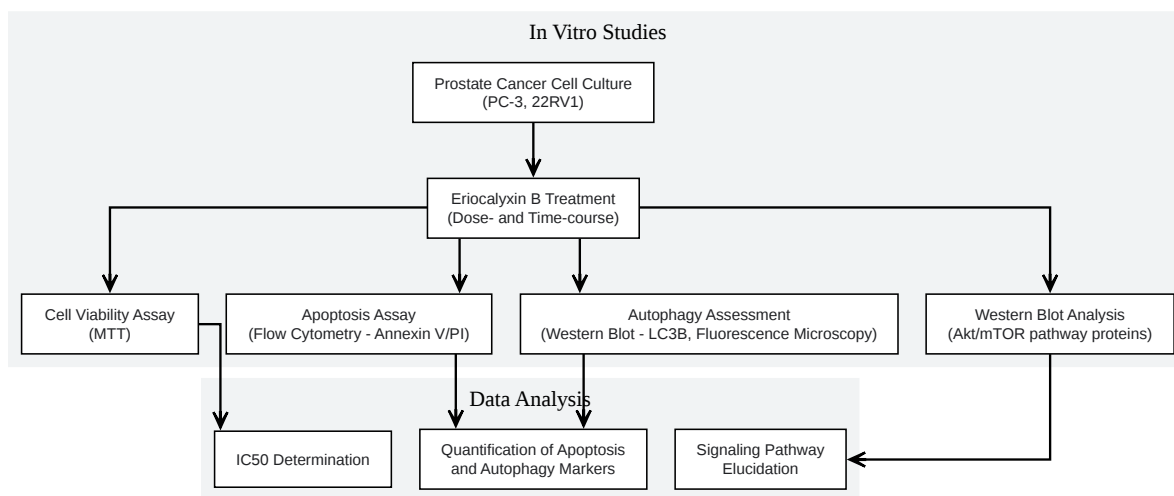
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway affected by **Eriocalyxin B** and a general experimental workflow for its investigation.



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Caption: **Eriocalyxin B** signaling pathway in prostate cancer.



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- To cite this document: BenchChem. [Application Notes and Protocols: Eriocalyxin B in Prostate Cancer Apoptosis and Autophagy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256976#ericalyxin-b-in-prostate-cancer-apoptosis-and-autophagy]

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